

Preparing PD 123319 Stock Solution for Cell Culture: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PD 123319

Cat. No.: B1663605

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation and use of **PD 123319**, a potent and selective non-peptide antagonist of the Angiotensin II Type 2 (AT2) receptor.^{[1][2][3]} Detailed protocols for creating stock solutions for cell culture applications are outlined, along with essential information on the compound's properties, mechanism of action, and storage conditions. This guide is intended to facilitate accurate and reproducible experimental outcomes for researchers investigating the renin-angiotensin system and AT2 receptor signaling.

Introduction to PD 123319

PD 123319 is a widely used pharmacological tool for studying the physiological and pathophysiological roles of the AT2 receptor. It selectively blocks the AT2 receptor, allowing for the specific investigation of its signaling pathways, which are often counter-regulatory to the well-characterized Angiotensin II Type 1 (AT1) receptor.^{[1][4][5]} The AT2 receptor is involved in various biological processes, including vasodilation, anti-inflammation, and inhibition of cell growth.^{[1][5]} Understanding its function is crucial in the context of cardiovascular diseases, renal disorders, and inflammation.^{[1][6]}

Mechanism of Action

PD 123319 acts as a competitive antagonist at the AT2 receptor, blocking the binding of the endogenous ligand Angiotensin II.[3][7] This selective inhibition allows for the elucidation of AT2 receptor-mediated signaling cascades, which can involve the activation of various phosphatases and modulation of downstream pathways such as the nitric oxide/cyclic guanosine monophosphate (NO/cGMP) pathway.[4]

Properties of PD 123319

A summary of the key properties of **PD 123319** is provided in the table below. Note that the molecular weight can vary depending on whether it is in the form of a ditrifluoroacetate salt.

Property	Value	Reference
Chemical Name	(6S)-1-[[4-(dimethylamino)-3-methylphenyl]methyl]-5-(2,2-diphenylacetyl)-6,7-dihydro-4H-imidazo[4,5-c]pyridine-6-carboxylic acid	[1]
Synonyms	(S)-(+)-PD 123319	[3]
Molecular Formula	C ₃₁ H ₃₂ N ₄ O ₃ (free base), C ₃₅ H ₃₄ F ₆ N ₄ O ₇ (ditrifluoroacetate)	[1]
Molecular Weight	Varies by form (e.g., 736.7 g/mol for ditrifluoroacetate salt)	[1][2]
Purity	>96%	[1]
Appearance	Solid	[1]
IC ₅₀	34 nM (rat adrenal tissue), 210 nM (rat brain tissue)	[1][2][7]

Experimental Protocols

Preparation of PD 123319 Stock Solution

The following protocol describes the preparation of a 10 mM stock solution of **PD 123319**. It is crucial to use high-purity solvents and sterile techniques to avoid contamination of cell cultures.

Materials:

- **PD 123319** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Procedure:

- **Determine the Mass:** Based on the desired stock concentration and volume, calculate the required mass of **PD 123319**. For the ditrifluoroacetate salt (MW: 736.67 g/mol), to make 1 mL of a 10 mM stock solution, you would need 7.37 mg.
- **Dissolution:** Aseptically add the calculated mass of **PD 123319** powder to a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of DMSO to the tube. For a 10 mM stock, if you weighed 7.37 mg, you would add 1 mL of DMSO.
- **Vortexing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term stability.[8] A stock solution stored at -80°C is typically stable for up to 6 months.[8]

Solubility Data:

Solvent	Maximum Concentration	Reference
DMSO	100 mg/mL	[7]
Water	Soluble up to 100 mM (for ditrifluoroacetate salt)	[1][2]
Ethanol	100 mg/mL	[7]

Use of PD 123319 in Cell Culture

Working Concentration:

The optimal working concentration of **PD 123319** will vary depending on the cell type and experimental design. A typical starting point for cell-based assays is in the range of 1-10 μM . For example, in studies with Human Umbilical Vein Endothelial Cells (HUVECs), a concentration of 9.56 μM has been used.[3] It is always recommended to perform a dose-response experiment to determine the most effective concentration for your specific application.

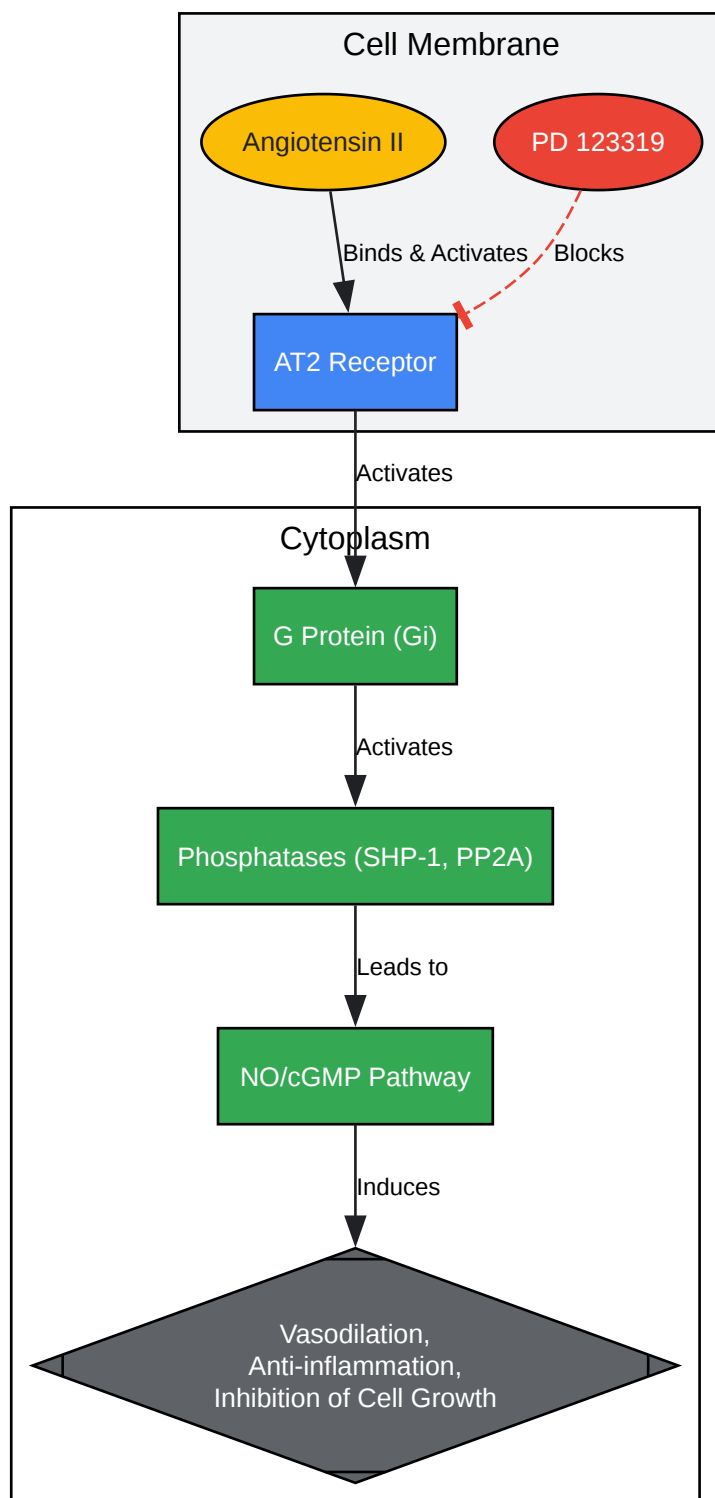
Protocol for Treating Cells:

- **Thaw Stock Solution:** Thaw a single aliquot of the **PD 123319** stock solution at room temperature.
- **Dilution:** Dilute the stock solution to the desired final concentration in your cell culture medium. It is important to add the diluted compound to the medium and mix well before adding it to the cells to ensure even distribution and avoid solvent-related cytotoxicity. The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to minimize its effects on the cells.
- **Cell Treatment:** Remove the existing medium from your cell culture plates and replace it with the medium containing the desired concentration of **PD 123319**.
- **Incubation:** Incubate the cells for the desired period as determined by your experimental protocol.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of the AT2 receptor, which is antagonized by **PD 123319**, and a general experimental workflow for its use.

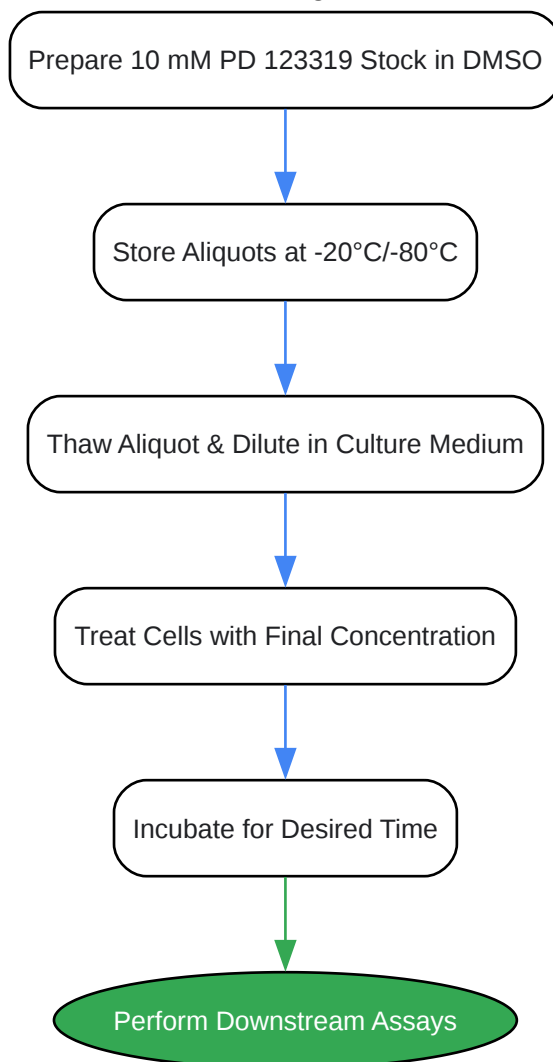
AT2 Receptor Signaling Pathway Antagonized by PD 123319



[Click to download full resolution via product page](#)

Caption: AT2 Receptor Signaling Pathway Antagonized by **PD 123319**.

Experimental Workflow for Using PD 123319 in Cell Culture



[Click to download full resolution via product page](#)

Caption: General experimental workflow for using **PD 123319**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PD123319 di(trifluoroacetate), angiotensin AT2 receptor antagonist (CAS 136676-91-0) | Abcam [abcam.com]
- 2. PD 123319 ditrifluoroacetate | Angiotensin AT2 Receptors | Tocris Bioscience [tocris.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Angiotensin II Type 2 Receptor: A Target for Protection Against Hypertension, Metabolic Dysfunction, and Organ Remodeling - PMC [pmc.ncbi.nlm.nih.gov]
- 5. portlandpress.com [portlandpress.com]
- 6. PD123319, angiotensin II type II receptor antagonist, inhibits oxidative stress and inflammation in 2, 4-dinitrobenzene sulfonic acid-induced colitis in rat and ameliorates colonic contractility - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. selleckchem.com [selleckchem.com]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Preparing PD 123319 Stock Solution for Cell Culture: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663605#preparing-pd-123319-stock-solution-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com